

N-Acetyl Sulfadiazine-13C6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Acetyl Sulfadiazine-13C6*

Cat. No.: *B564964*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on **N-Acetyl Sulfadiazine-13C6**, a key metabolite of the antibiotic sulfadiazine. This isotopically labeled compound is a critical tool for researchers in drug metabolism, pharmacokinetics, and bioanalytical method development. This guide summarizes its chemical and physical properties, details its role in the metabolic pathway of sulfadiazine, and provides a representative experimental protocol for its use as an internal standard in quantitative analysis.

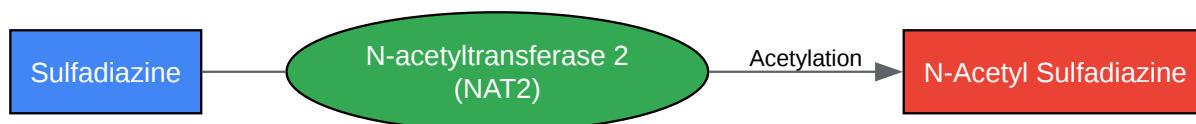
Core Compound Data

N-Acetyl Sulfadiazine-13C6 is the N-acetylated metabolite of sulfadiazine, where the six carbon atoms of the benzene ring are replaced with the stable isotope carbon-13. This labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of N-Acetyl Sulfadiazine or sulfadiazine in biological matrices.

Property	Value	Reference
Chemical Name	N-[4-(pyrimidin-2-ylsulfamoyl) (1,2,3,4,5,6- 13C6)phenyl]acetamide	
Molecular Formula	C ₆ ¹³ C ₆ H ₁₂ N ₄ O ₃ S	[1]
Molecular Weight	298.27 g/mol	[1]
CAS Number	1217089-17-2	
Appearance	White to Off-White Solid	
Storage	-20°C for long-term storage	
Solubility	Slightly soluble in DMSO and Methanol	
Unlabeled CAS Number	127-74-2	[1]

Metabolic Pathway of Sulfadiazine

Sulfadiazine is primarily metabolized in the liver via N-acetylation to form N-Acetyl Sulfadiazine. This reaction is catalyzed by the enzyme N-acetyltransferase 2 (NAT2), a polymorphic enzyme that can lead to interindividual variations in drug metabolism.[2][3][4][5][6] Individuals can be classified as rapid, intermediate, or slow acetylators, which can affect the plasma concentrations and clearance of sulfadiazine and its acetylated metabolite.



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Metabolic conversion of Sulfadiazine to N-Acetyl Sulfadiazine.

Experimental Protocols

The following is a representative experimental protocol for the quantification of N-Acetyl Sulfadiazine in human plasma using **N-Acetyl Sulfadiazine-13C6** as an internal standard (IS) by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This protocol is a synthesized example based on common bioanalytical methods for sulfonamides.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Preparation of Stock and Working Solutions

- N-Acetyl Sulfadiazine Stock Solution (1 mg/mL): Accurately weigh and dissolve N-Acetyl Sulfadiazine in methanol.
- **N-Acetyl Sulfadiazine-13C6** (Internal Standard) Stock Solution (1 mg/mL): Accurately weigh and dissolve **N-Acetyl Sulfadiazine-13C6** in methanol.
- Working Solutions: Prepare serial dilutions of the N-Acetyl Sulfadiazine stock solution in methanol:water (1:1, v/v) to create calibration standards. Prepare a working solution of the internal standard at a suitable concentration (e.g., 100 ng/mL) in methanol.

Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample, add 20 μ L of the **N-Acetyl Sulfadiazine-13C6** internal standard working solution.
- Add 300 μ L of acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of mobile phase A.

LC-MS/MS Analysis

- Liquid Chromatography:

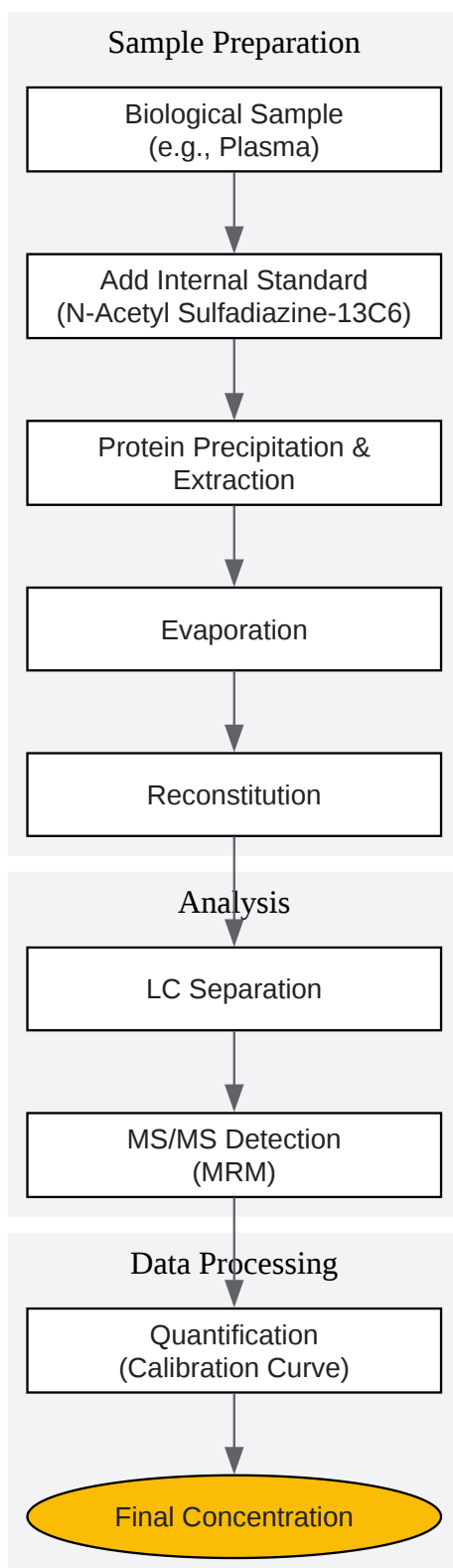
- Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 2.7 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution: A suitable gradient to separate the analyte from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Tandem Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (example):
 - N-Acetyl Sulfadiazine: Precursor ion > Product ion
 - **N-Acetyl Sulfadiazine-13C6**: Precursor ion+6 > Product ion

Quantification

Construct a calibration curve by plotting the peak area ratio of N-Acetyl Sulfadiazine to **N-Acetyl Sulfadiazine-13C6** against the concentration of the calibration standards. Determine the concentration of N-Acetyl Sulfadiazine in the plasma samples from the calibration curve.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for a bioanalytical method using an internal standard for quantification by LC-MS/MS.



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General workflow for bioanalytical sample analysis by LC-MS/MS.

Safety Information

N-Acetyl Sulfadiazine-13C6 is intended for research use only.[1] As with any chemical, appropriate safety precautions should be taken. Users should consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and potential hazards.[12][13] General laboratory safety practices, including the use of personal protective equipment, are recommended.

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